

4-Nitrobenzyl Chloride: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Nitrobenzyl chloride

Cat. No.: B089503

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide on the safe handling, storage, and disposal of **4-Nitrobenzyl chloride** (CAS No. 100-14-1). The information herein is intended to equip laboratory personnel with the necessary knowledge to mitigate risks and respond effectively to emergencies. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure research environment.

Chemical and Physical Properties

4-Nitrobenzyl chloride is a solid, off-white to pale yellow crystalline substance.^[1] It is recognized for its lachrymatory properties, meaning it can induce tearing.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference(s)
CAS Number	100-14-1	[1][2]
Molecular Formula	C7H6ClNO2	[1]
Molecular Weight	171.58 g/mol	[1]
Appearance	Off-white to slightly yellow to a pale yellow crystals	[1]
Melting Point	70 - 74 °C (158 - 165.2 °F)	[1][3][4]
Boiling Point	112 °C (233.6 °F) @ 0.6 mmHg	[3]
Solubility	Insoluble in water. Soluble in chloroform (50 mg/mL).	[1][4]
Odor	Odorless/None reported	[1][3]

Hazard Identification and Classification

4-Nitrobenzyl chloride is classified as a hazardous substance with multiple risk factors. It is crucial to understand these hazards to implement appropriate safety measures.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Aquatic Hazard (Acute)	1	H400: Very toxic to aquatic life
Aquatic Hazard (Chronic)	1	H410: Very toxic to aquatic life with long lasting effects

Source:[2][5]

Potential Health Effects:[1][6]

- Eye Contact: Causes severe eye irritation and damage.[1][2] It is a lachrymator, causing an increased flow of tears.[1]
- Skin Contact: Causes severe skin burns and irritation.[2][3]
- Inhalation: May cause respiratory tract irritation, burning sensation, coughing, wheezing, laryngitis, and shortness of breath.[1] Inhalation of high concentrations can lead to delayed pulmonary edema.[1][6]
- Ingestion: Harmful if swallowed.[5] May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[1] Ingestion can lead to perforation of the esophagus and stomach due to its corrosive nature.[7]

Toxicological Data

Understanding the toxicological profile of **4-Nitrobenzyl chloride** is essential for risk assessment.

Toxicity Data	Value	Species	Reference(s)
LD50 (Oral)	1809 mg/kg	Rat	[1][5][7]
LCLo (Inhalation)	280 mg/m ³ / 4h	Rat	[5][6]
Mutagenicity	Mutagenic in microorganisms (Salmonella typhimurium) and causes sister chromatid exchange in hamster ovary cells.	N/A	[1]

Safe Handling and Storage Protocols

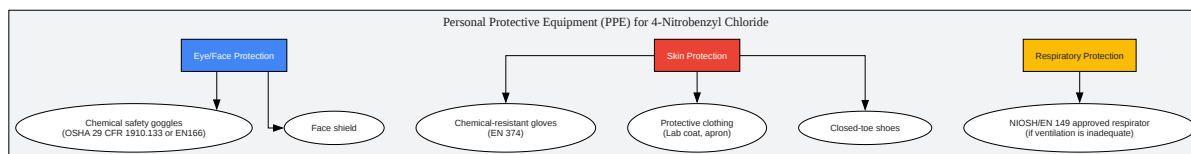
Strict adherence to handling and storage protocols is mandatory to prevent exposure and accidents.

Engineering Controls

- Fume Hood: All work with **4-Nitrobenzyl chloride** must be conducted in a certified chemical fume hood.[1]
- Ventilation: Use with adequate general and local exhaust ventilation to keep airborne concentrations low.[1][2]
- Eyewash and Safety Shower: Facilities must be equipped with a readily accessible eyewash station and safety shower.[1]

Personal Protective Equipment (PPE)

A critical aspect of safe handling involves the correct use of personal protective equipment.



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Caption: Required Personal Protective Equipment.

Handling Procedures

- Wash hands and any exposed skin thoroughly after handling.[1][3]
- Avoid contact with eyes, skin, and clothing.[1]

- Do not breathe dust, fumes, or vapors.[3][8]
- Weigh and transfer the chemical inside a fume hood.[9]
- Avoid the formation of dust and aerosols.[10][11]
- Keep containers tightly closed when not in use.[1]

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][2]
- Recommended storage temperature is between 15 – 25 °C.[2]
- Store away from incompatible substances such as oxidizing agents, bases, alcohols, amines, metals, and moisture.[1]
- The storage area should be designated as a corrosives area.[12]

Emergency Procedures

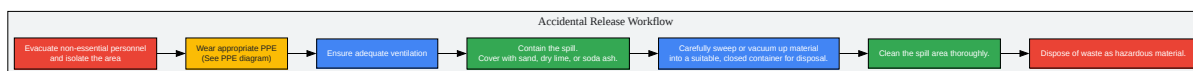
Immediate and appropriate action is critical in the event of an emergency involving **4-Nitrobenzyl chloride**.

First-Aid Measures

Exposure Route	First-Aid Protocol	Reference(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[1][2]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek immediate medical attention as corrosive injuries can be difficult to heal if not treated promptly.	[1][2]
Inhalation	Remove the individual from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical aid.	[1][6]
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of water or milk to drink. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1]

Accidental Release Measures

In the event of a spill, follow these procedures:



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Caption: Spill Response Workflow.

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. DO NOT USE WATER, as it hydrolyzes the material, liberating acidic gas which can react with metal surfaces to generate flammable hydrogen gas.[1][13]
- Hazards from Combustion: During a fire, irritating and highly toxic gases such as hydrogen chloride, nitrogen oxides, and carbon monoxide may be generated.[1]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][11]

Stability and Reactivity

- Chemical Stability: Stable at room temperature in closed containers under normal storage and handling conditions.[1] May decompose violently at temperatures above 125 °C.[1]
- Conditions to Avoid: Incompatible materials, moisture, excess heat, oxidizers, amines, and bases.[1]
- Incompatible Materials: Oxidizing agents, bases, alcohols, amines, steel, and moisture.[1]
- Hazardous Decomposition Products: Hydrogen chloride, nitrogen oxides, carbon monoxide, and carbon dioxide.[1]

Disposal Considerations

- **Waste Classification:** Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations.[1]
- **Disposal Method:** Dispose of this material through a licensed professional waste disposal service.[1] One method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[10][11]
- **Contaminated Packaging:** Dispose of contaminated packaging in the same manner as the unused product.[10]

This guide is intended to provide comprehensive safety and handling information for **4-Nitrobenzyl chloride**. It is not a substitute for a thorough risk assessment and adherence to all applicable institutional and regulatory safety protocols. Always consult the most current Safety Data Sheet (SDS) before working with this chemical.

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